



dealing with the flammability and reactivity hazards of methallyl alcohol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methallyl alcohol	
Cat. No.:	B149260	Get Quote

Technical Support Center: Safe Handling of Methallyl Alcohol

This guide provides essential information for researchers, scientists, and drug development professionals on managing the flammability and reactivity hazards associated with **methallyl alcohol**.

Frequently Asked Questions (FAQs)

Q1: What are the primary flammability hazards of methallyl alcohol?

A1: **Methallyl alcohol** is a flammable liquid and vapor.[1][2] Its vapor can form explosive mixtures with air and may travel to an ignition source and flash back.[2][3][4] It is classified as a Flammable Liquid, Category 3.[1][5]

Q2: What are the key reactivity hazards I should be aware of?

A2: **Methallyl alcohol** can react vigorously with strong oxidizing agents.[4][5][6][7] It may also react exothermically with reducing agents to release hydrogen gas.[4][5][6][7] It is incompatible with strong acids, acid chlorides, and acid anhydrides.[2][8]

Q3: What happens when **methallyl alcohol** is involved in a fire?



A3: Combustion of **methallyl alcohol** can produce irritating and toxic gases, including carbon monoxide and carbon dioxide.[3][5][6] Containers of **methallyl alcohol** may explode when heated in a fire.[2][3]

Q4: Can methallyl alcohol undergo hazardous polymerization?

A4: While some sources suggest it may polymerize explosively when heated or in a fire, others state it will not polymerize.[3][9] Given the conflicting information, it is prudent to handle it with caution, especially when heated.

Troubleshooting Guide

Problem: I smell a strong, pungent odor of **methallyl alcohol** in the lab.

- Immediate Action:
 - Ensure adequate ventilation. If working in an open bench, move to a fume hood immediately.[10]
 - Check for any visible spills or leaks from your container.
 - If a spill is found, follow the spill cleanup procedure outlined in the Experimental Protocols section.
 - If no spill is visible, ensure your container is tightly sealed.[1][3][5][11]

Problem: My experiment requires heating **methallyl alcohol**.

- Safety Precautions:
 - Always heat methallyl alcohol in a well-ventilated area, preferably within a fume hood.
 [10]
 - Use a controlled heating source like a heating mantle or an oil bath. Avoid open flames.[2]
 [3]
 - Ensure that no incompatible materials, especially strong oxidizing agents, are nearby, [2][7]



 Have appropriate fire extinguishing media (dry chemical, alcohol-resistant foam, or carbon dioxide) readily available.[2][5][9]

Problem: I need to transfer methallyl alcohol between containers.

• Procedure:

- Perform the transfer in a well-ventilated area and away from ignition sources.[3][12]
- Ground and bond both the source and receiving containers to prevent static discharge.[2]
 [3][5][11][12]
- Use non-sparking tools for opening and closing containers.[1][2][3][5][12]

Data Presentation

Table 1: Physical and Flammability Properties of Methallyl Alcohol

Property	Value
Physical State	Colorless liquid[4][6]
Odor	Sharp, pungent[4][6]
Boiling Point	113-115 °C (235.4-239 °F)[1][13]
Flash Point	32-33 °C (90-91.4 °F)[1][11][13]
Autoignition Temperature	320 °C (608 °F)[13]
Vapor Density	Heavier than air[2][3][4]
Solubility in Water	Soluble[5][6][7]
Lower Explosive Limit (LEL)	Data not available
Upper Explosive Limit (UEL)	Data not available

Table 2: Recommended Personal Protective Equipment (PPE)



Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[4] [5]
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber), flame-resistant lab coat.[1][5]
Respiratory Protection	Use in a well-ventilated area or with a NIOSH- approved respirator for organic vapors if exposure limits are exceeded.[1][12]

Experimental Protocols Protocol for Safe Storage of Methallyl Alcohol

- Storage Location: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1][2][3] The storage area should be designated as a "flammables area."[3][12][13]
- Container: Keep the container tightly closed.[1][3][5][11]
- Incompatible Materials: Store separately from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[2][8]
- Grounding: Ensure storage containers are properly grounded.[2]

Protocol for Handling a Small Methallyl Alcohol Spill (< 1 Liter)

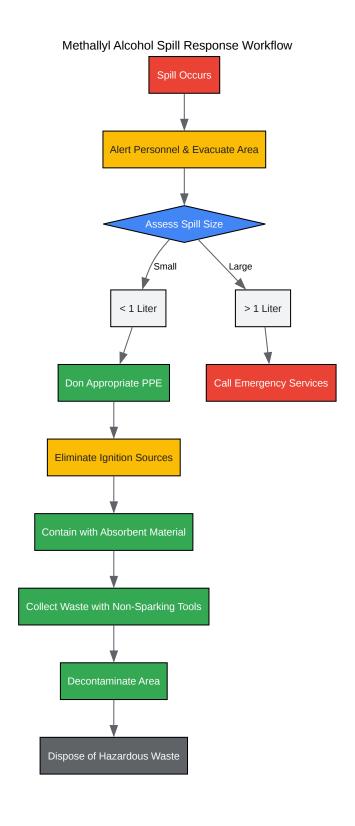
- Alert Personnel: Immediately alert others in the vicinity of the spill.[14]
- Eliminate Ignition Sources: Turn off all nearby ignition sources (e.g., hot plates, open flames). [5][6][12]
- Ventilation: Ensure the area is well-ventilated. If the spill is in a fume hood, keep the sash at the lowest practical height.[12][15]



- Personal Protective Equipment (PPE): Don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[5][14]
- Containment: Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[2][6][12][15] Do not use combustible materials like paper towels.[15]
- Absorption: Carefully apply the absorbent material over the spill, working from the outside in.
 [14]
- Collection: Once the liquid is absorbed, use non-sparking tools to collect the material into a suitable, sealable container for hazardous waste.[3][5][6][12]
- Decontamination: Clean the spill area with soap and water.[14]
- Disposal: Label the waste container appropriately and dispose of it according to your institution's hazardous waste procedures.[5][14]

Visualizations

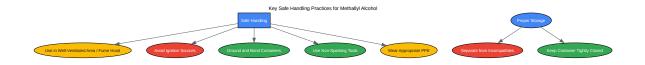




Click to download full resolution via product page

Caption: Decision workflow for responding to a methallyl alcohol spill.





Click to download full resolution via product page

Caption: Logical relationships of safe handling practices for **methallyl alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. gelest.com [gelest.com]
- 2. nj.gov [nj.gov]
- 3. Methallyl alcohol(513-42-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. Methallyl alcohol | C4H8O | CID 10557 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. METHALLYL ALCOHOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Methallyl alcohol | 513-42-8 [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. cameochemicals.noaa.gov [cameochemicals.noaa.gov]



- 10. amherst.edu [amherst.edu]
- 11. beta-Methallyl Alcohol | 513-42-8 | TCI AMERICA [tcichemicals.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. fishersci.es [fishersci.es]
- 14. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- 15. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [dealing with the flammability and reactivity hazards of methallyl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149260#dealing-with-the-flammability-and-reactivity-hazards-of-methallyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com